

# sarolaner broad-spectrum ectoparasiticide veterinary medicine

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## Compound Focus: Sarolaner

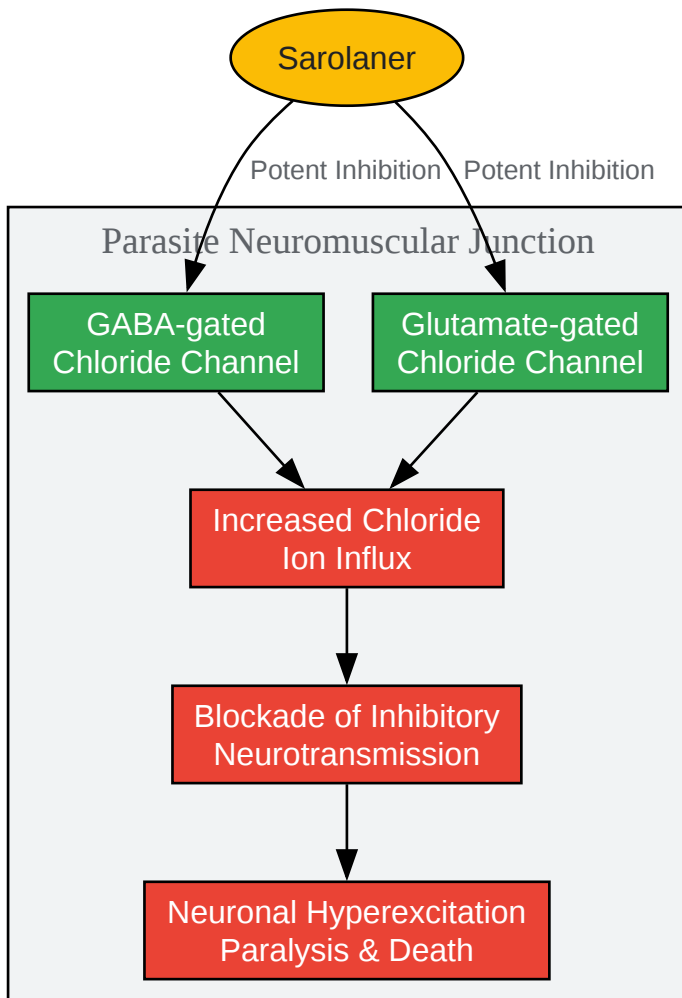
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## Mechanism of Action and Molecular Target

**Sarolaner** exerts its insecticidal and acaricidal effects through a specific neurotoxic mechanism in parasites [1].



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**Sarolaner's** molecular mechanism of action involves high-affinity binding to and inhibition of both GABA-gated and glutamate-gated chloride channels in the nerve and muscle cells of ectoparasites. This dual inhibition leads to uncontrolled neuronal excitation, paralysis, and death [2] [1] [3]. A key to its selective toxicity is that these specific inhibitory glutamate receptors are unique to invertebrates, and **sarolaner** binds to arthropod GABA receptors with much greater affinity than to mammalian receptors [4] [1].

## Comprehensive Efficacy Profile

**Sarolaner** demonstrates high efficacy against a broad spectrum of ectoparasites at the minimum recommended dose of 2 mg/kg [2] [1].

Efficacy Against Fleas (*Ctenocephalides felis*)

Parameter	Efficacy Result	Study Details
Speed of Kill	Begins in 3-4 hours; $\geq 96.2\%$ within 8 hours through Day 35 [2] [1].	Laboratory studies.
Existing Infestation	100% efficacy within 24 hours post-treatment [2].	Laboratory study.
Prevention of Re-infestation	Maintained $\geq 98\%$ efficacy within 8 hours for 28 days [1].	Laboratory re-infestation studies.
Field Efficacy	99.4% to 100% reduction over 90 days [5] [2].	Multicenter field study in the US.
Egg Production	Kills fleas before they can lay viable eggs for 35 days [2].	Laboratory study.

## Efficacy Against Ticks

Tick Species	Efficacy Against Existing Infestation	Efficacy Post-Re-infestation (48 hours)
<i>Amblyomma americanum</i> (Lone Star Tick)	$\geq 99.4\%$ at 48-72 hours [6].	$\geq 98.4\%$ through Day 35 [6].
<i>Amblyomma maculatum</i> (Gulf Coast Tick)	$\geq 98.9\%$ at 48 hours [6].	$\geq 90.4\%$ through Day 28 [6].
<i>Dermacentor variabilis</i> (American Dog Tick)	$\geq 98.9\%$ at 48 hours [6].	$\geq 90.4\%$ through Day 28 [6].
<i>Ixodes scapularis</i> (Black-legged Tick)	$\geq 98.9\%$ at 48 hours [6].	$\geq 90.4\%$ through Day 28 [6].
<i>Rhipicephalus sanguineus</i> (Brown Dog Tick)	$\geq 98.9\%$ at 48 hours [6].	$\geq 89.7\%$ through Day 28 [6].

## Efficacy Against Mites (Off-Label Use)

Mite Species	Disease	Efficacy and Protocol
<i>Otodectes cynotis</i>	Ear Mites	100% efficacy 48 hours after a single oral dose (2-4 mg/kg) in cats [7].
<i>Sarcoptes scabiei</i>	Sarcoptic Mange	99.2% efficacy after two monthly doses (as part of Simparica Trio) in dogs [8].
<i>Demodex</i> spp.	Demodectic Mange	Effective for treatment in dogs and cats (off-label) [9].

## Key Experimental Models and Protocols

Robust laboratory and field models are used to establish the efficacy and safety profile of **sarolaner**.

### 1. In Vitro Target Validation and Potency Assays

- **Objective:** To confirm mechanism of action and compare compound potency against parasite targets [3].
- **Protocol:**
  - **Cell Lines:** Use CHO-K1 cells stably transfected with genes for GABA-gated chloride channels (e.g., cat flea RDL gene) [3].
  - **Electrophysiology:** Measure the inhibition of GABA-elicited currents by **sarolaner** and comparator compounds using patch-clamp or voltage-clamp techniques [3].
  - **Whole Organism Screening:** Conduct blood-feeding assays against *C. felis* and ingestion assays against soft ticks (*Ornithodoros turicata*) to determine lethal concentrations (LC80/LC100) [3].

### 2. In Vivo Laboratory Dose Confirmation and Re-infestation Studies

- **Objective:** To establish the minimum effective dose and duration of efficacy against fleas and multiple tick species [1] [6].
- **Protocol:**
  - **Animals:** Purpose-bred Beagle or mixed-breed dogs [6].
  - **Infestation:** Artificially infest dogs with ~50 unfed adult ticks or a set number of fleas [6].
  - **Dosing:** Orally administer **sarolaner** at the target dose (e.g., 2 mg/kg) on Day 0 [6].

- **Assessment:**
  - **Existing Infestations:** Count live, attached ticks at 24, 48, or 72 hours post-treatment [6].
  - **Re-infestation Efficacy:** Re-infest dogs weekly (e.g., Days 5, 12, 19, 26, 33) and count live ticks 48 hours later to confirm sustained efficacy [6].
- **Analysis:** Calculate percent efficacy based on mean live tick counts compared to placebo-treated control groups [6].

### 3. Controlled Field Studies

- **Objective:** To confirm efficacy and safety in a real-world setting [5].
- **Protocol:**
  - **Design:** Randomized, controlled, masked studies in client-owned dogs with natural flea infestations [5].
  - **Treatment:** Dogs receive **sarolaner** or an active control (e.g., spinosad) at Day 0, ~Day 30, and ~Day 60 [5].
  - **Assessment:** Conduct clinical examinations and live flea counts at days 0, 14, 30, 60, and 90. Monitor for adverse reactions [5].

## Safety and Tolerability Profile

The safety of **sarolaner** has been evaluated in extensive laboratory and field studies.

Aspect	Findings
<b>General Tolerability</b>	Well tolerated in clinical field studies. The most common adverse reactions were mild and transient vomiting and diarrhea [5] [2].
<b>Neurological Safety</b>	As a member of the isoxazoline class, sarolaner has been associated with neurologic adverse reactions (muscle tremors, ataxia, seizures) in some dogs, including those without a history of seizures [2] [10].
<b>Breed &amp; Age Considerations</b>	Approved for dogs $\geq 6$ months and $\geq 2.8$ lbs. Use with caution in dogs with a history of seizures [2] [9]. Safety not evaluated in breeding, pregnant, or lactating dogs [2].
<b>Concomitant Use</b>	A wide variety of concomitant medications, including heartworm preventatives, were well tolerated in field studies [5]. However, one dog receiving ivermectin/pyrantel exhibited transient neurological signs [2].

Aspect	Findings
Margin of Safety	In laboratory studies, sarolaner was safe upon repeated monthly dosing at up to 5x the maximum recommended dose in adult dogs. Neurological signs were observed in some 8-week-old puppies at 3x and 5x the dose, which resolved as the dogs matured [2] [1].

## Pharmacokinetic Properties

Favorable pharmacokinetics underpin **sarolaner**'s rapid and sustained efficacy [2] [3].

Parameter	Value
Bioavailability	>85% (high oral absorption)
Tmax	~3 hours (rapid)
Protein Binding	>99.9% (extensive)
Volume of Distribution (Vdss)	2.81 L/kg (wide distribution)
Half-life (T1/2)	11-12 days
Route of Elimination	Biliary excretion via feces
Metabolism	Minimal

## Conclusion for Drug Development Professionals

**Sarolaner** exemplifies a modern ectoparasiticide success story, combining rational drug design targeting invertebrate-specific receptors with optimized pharmacokinetics for sustained monthly efficacy. Its broad-spectrum activity extends beyond labeled indications to include major mite species, offering significant therapeutic versatility. The primary consideration in clinical application involves the class-wide neurological

warning; however, the risk is low for the general dog population. **Sarolaner** presents a highly effective and well-characterized option for inclusion in veterinary parasiticide portfolios.

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